

Application Notes and Protocols: Oxidation of Secondary Alcohols with Dichromate (Jones Oxidation)

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Compound of Interest

Compound Name: *Dichlormate*

Cat. No.: *B156093*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The oxidation of secondary alcohols to ketones is a fundamental transformation in organic synthesis. One of the most established and efficient methods for this conversion is the Jones oxidation.^{[1][2][3]} This reaction utilizes Jones reagent, a solution of chromium trioxide (CrO_3) or potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$) in aqueous sulfuric acid and acetone.^{[1][4]} The oxidation is typically rapid, exothermic, and results in high yields. While effective, it is crucial to note that all chromium(VI) compounds are toxic and carcinogenic, necessitating strict safety protocols during handling and disposal. These notes provide a detailed protocol for the preparation of the Jones reagent and its application in the oxidation of a representative secondary alcohol.

Principle and Mechanism

The Jones reagent contains chromic acid (H_2CrO_4), which is the active oxidizing species. The reaction proceeds through the formation of a chromate ester intermediate upon reaction of the alcohol with chromic acid. This ester then undergoes an E2-like elimination, where a base (such as water) removes the proton from the alcohol's alpha-carbon, leading to the formation of the ketone, a reduced chromium(IV) species, and water. The characteristic color change of the reaction mixture from orange (Cr^{6+}) to green (Cr^{3+}) indicates the progress and completion of the oxidation.

Quantitative Data Summary

The following table summarizes typical reaction parameters for the Jones oxidation of Cyclooctanol to Cyclooctanone, a representative example of this transformation.

Parameter	Value	Notes
Substrate	Cyclooctanol	A representative secondary alcohol.
Solvent	Acetone	The low solvent power of acetone can be a limitation for some substrates.
Oxidizing Agent	Jones Reagent (from CrO ₃ and H ₂ SO ₄)	A 2.67 M solution is commonly used.
Reaction Temperature	0-10 °C (during addition)	The reaction is highly exothermic and requires cooling to control the rate.
Reaction Time	~2 hours	The oxidation itself is almost instantaneous; time accounts for addition and workup.
Quenching Agent	Isopropyl alcohol (2-propanol)	Added to destroy excess oxidant, indicated by the disappearance of the orange color.
Typical Yield	84-86%	Yields are generally high for this reaction.

Experimental Protocols

4.1 Preparation of Jones Reagent (2.67 M)

This protocol describes the preparation of the Jones reagent from chromium trioxide.

Materials:

- Chromium trioxide (CrO_3)
- Concentrated sulfuric acid (H_2SO_4)
- Deionized water
- Ice bath
- Beaker or Erlenmeyer flask

Procedure:

- In a 500 mL beaker, dissolve 25 g (0.25 mol) of chromium trioxide in 75 mL of deionized water.
- Place the beaker in an ice-water bath and allow the solution to cool to between 0 and 5 °C.
- With careful stirring, slowly add 25 mL of concentrated sulfuric acid to the solution, ensuring the temperature is maintained below 20 °C.
- Once the addition is complete, store the resulting orange-red solution in a clearly labeled container.

4.2 General Protocol for Oxidation of a Secondary Alcohol (e.g., Cyclooctanol)

This protocol provides a step-by-step method for the oxidation of a secondary alcohol to a ketone.

Materials:

- Secondary alcohol (e.g., Cyclooctanol)
- Acetone (reagent grade)
- Jones Reagent (prepared as in 4.1)
- Isopropyl alcohol
- Sodium bicarbonate (NaHCO_3), saturated solution

- Ether (or other suitable extraction solvent)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottomed flask, magnetic stirrer, dropping funnel, ice bath

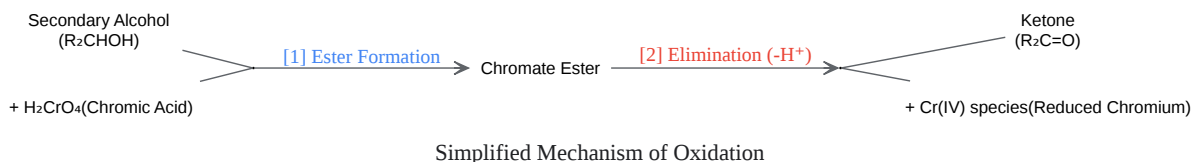
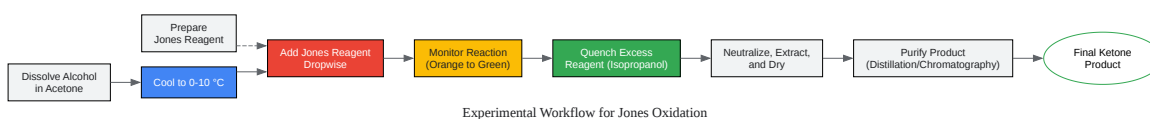
Procedure:

- Setup: In a round-bottomed flask equipped with a magnetic stirrer, dissolve the secondary alcohol (e.g., 10 g of cyclooctanol) in 100 mL of acetone.
- Cooling: Cool the solution in an ice bath to 0-10 °C.
- Oxidation: Add the Jones reagent dropwise from a dropping funnel to the stirred acetone solution. Maintain the temperature below 20 °C. Continue the addition until the orange color of the reagent persists for about 15-20 minutes, indicating that the alcohol has been completely consumed.
- Quenching: Quench the excess oxidant by adding isopropyl alcohol dropwise until the orange color disappears and a green solution remains.
- Neutralization: Carefully add saturated sodium bicarbonate solution in small portions to neutralize the excess sulfuric acid. Stir vigorously until the pH of the mixture is neutral.
- Extraction: Decant the supernatant solution from the green chromium salts. Wash the salts with two portions of acetone and combine the organic layers. Remove the acetone via rotary evaporation. Add water to the residue and extract the ketone product with ether (3 x 50 mL).
- Drying and Concentration: Combine the ether extracts, wash with brine, and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude ketone.
- Purification: The crude product can be purified by distillation or flash column chromatography as required.

Safety Precautions

- **Toxicity and Carcinogenicity:** Chromium(VI) compounds are highly toxic, corrosive, and carcinogenic. Always handle these reagents in a well-ventilated fume hood.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, safety goggles or a face shield, and chemical-resistant gloves.
- **Handling:** Avoid inhalation of dust or aerosols and prevent contact with skin and eyes. Do not handle the material until all safety precautions have been read and understood.
- **Fire Hazard:** Jones reagent is a strong oxidizer and may cause fires if it comes into contact with combustible materials. Keep away from organic solvents, oils, and greases.
- **Waste Disposal:** All chromium-containing waste must be collected in a designated hazardous waste container and disposed of according to institutional and local regulations. Do not pour down the drain.

Visualizations



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References

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